

Stability of Z-Cha-OH.DCHA under standard storage conditions

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Compound of Interest

Compound Name: Z-Cha-OH.DCHA

CAS No.: 54594-40-0

Cat. No.: B612910

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Stability and Storage Protocol: Z-Cha-OH.DCHA

Technical Guide for Peptide Chemists and Drug Developers

Executive Summary

Z-Cha-OH.DCHA (N- α -Benzyloxycarbonyl- β -cyclohexyl-L-alanine dicyclohexylammonium salt) represents a critical building block in the synthesis of therapeutic peptides, particularly those requiring non-canonical amino acids to enhance metabolic stability. While the Z (Cbz) protecting group offers robust orthogonality to Boc/Fmoc chemistries, the stability of this reagent hinges on the integrity of its dicyclohexylamine (DCHA) salt complex.

This guide defines the physicochemical stability profile of **Z-Cha-OH.DCHA**, detailing the mechanisms of degradation (salt dissociation, hydrolysis) and providing a validated storage and handling protocol to ensure >99% purity retention over extended periods.

Chemical Identity & Structural Basis

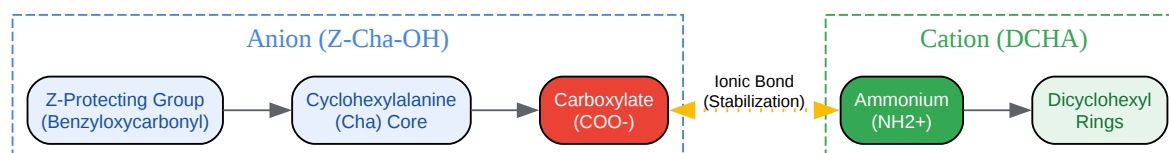
The stability of **Z-Cha-OH.DCHA** is derived from its ionic lattice energy. The DCHA counter-ion converts the typically oily or amorphous free acid (Z-Cha-OH) into a crystalline solid, significantly reducing the rate of oxidative degradation and hydrolysis.

Physicochemical Specifications

Property	Specification	Note
Chemical Name	Z-Cha-OH.DCHA	N- α -Benzyloxycarbonyl- β -cyclohexyl-L-alanine dicyclohexylammonium salt
Molecular Structure		Anionic Z-Cha component + Cationic DCHA component
Physical State	White to off-white crystalline powder	Crystalline form prevents moisture occlusion
Solubility	Soluble in MeOH, EtOH, DMF, DMSO	Sparingly soluble in water; insoluble in non-polar ethers
Hygroscopicity	Low to Moderate	Hygroscopic if amorphous content is high

Structural Diagram

The following diagram illustrates the ionic interaction stabilizing the molecule.



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Figure 1: Structural components of **Z-Cha-OH.DCHA** showing the ionic stabilization between the carboxylate anion and the DCHA cation.

Stability Profile & Degradation Mechanisms

Thermal Stability

- Solid State: Stable up to 40°C for short durations (<48 hours). Prolonged exposure to temperatures >25°C can accelerate salt dissociation.
- Melt/Decomposition: Typically exhibits a melting point range (e.g., 150–160°C, dependent on specific polymorph), followed by decomposition.
- Cold Chain: Optimal stability is observed at +2°C to +8°C.

Hydrolytic Stability & Hygroscopicity

The primary threat to **Z-Cha-OH.DCHA** is moisture.

- Moisture Absorption: Water molecules disrupt the crystal lattice, creating localized "solution-like" environments.
- Salt Dissociation: In the presence of water, the equilibrium shifts:
- Consequence: The free DCHA is a secondary amine that can slowly absorb atmospheric to form carbamates or carbonates, altering the stoichiometry and pH of the reagent.

Photostability

The Benzyloxycarbonyl (Z) group contains an aromatic ring susceptible to UV degradation over long periods, though it is significantly more stable than Fmoc groups.

- Risk: Low under standard lab lighting.
- Mitigation: Store in amber glass or opaque containers.

Standard Storage Protocol

To guarantee a shelf-life of 24 months, the following protocol must be strictly adhered to. This system is self-validating: if the physical appearance changes (caking, yellowing), the protocol has been breached.

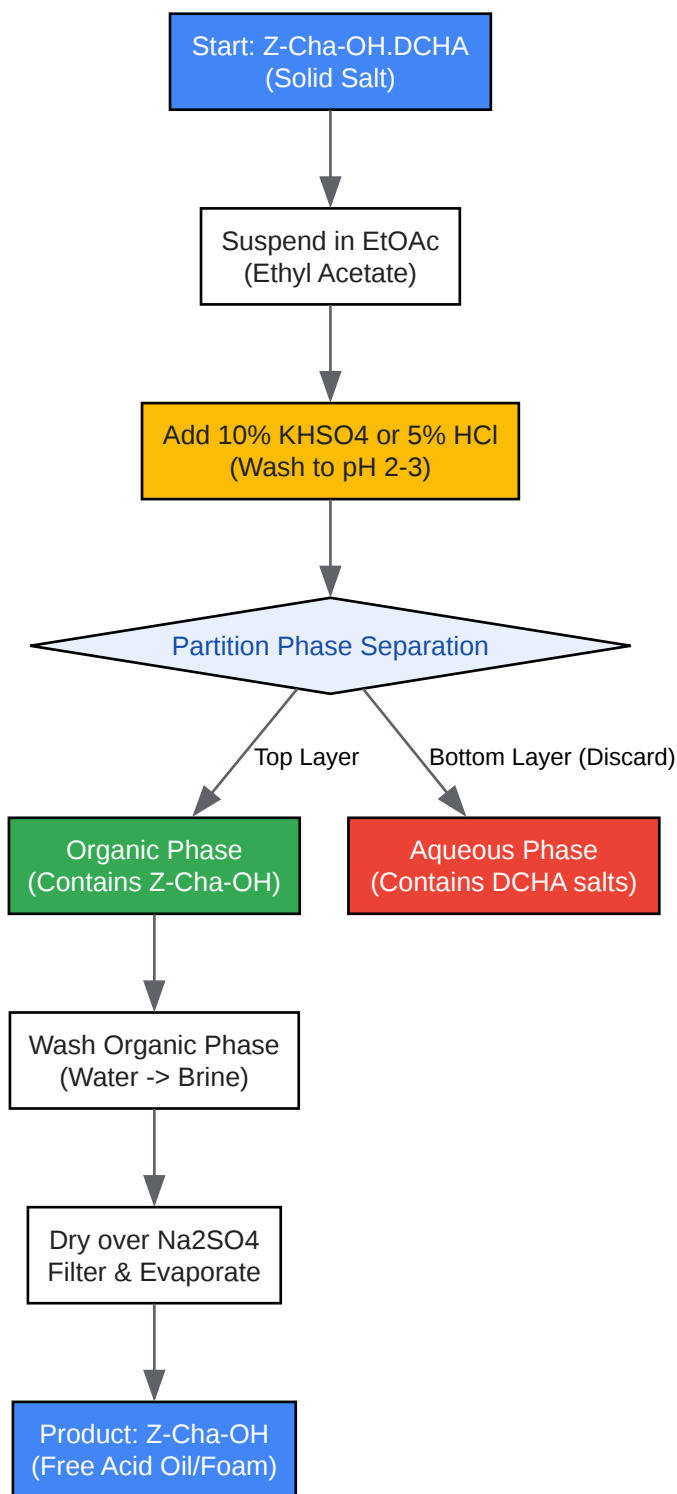
Parameter	Requirement	Rationale
Temperature	+2°C to +8°C (Standard) -20°C (Long-term >6 months)	Retards kinetic degradation pathways.
Atmosphere	Dry, Inert Gas (Argon/Nitrogen) preferred	Prevents oxidation of the DCHA amine and moisture uptake.
Container	Tightly sealed, Amber Glass	Blocks UV; glass prevents gas exchange better than polyethylene.
Desiccant	Silica Gel or Molecular Sieves	Active scavenging of headspace moisture.
Thawing	Equilibrate to RT before opening	CRITICAL: Prevents condensation on the cold powder, which causes immediate hydrolysis.

Handling: Salt-to-Free-Acid Conversion

Why this is necessary: DCHA is a base.^[1] If used directly in coupling reactions, it can neutralize the activator (e.g., HBTU, DIC) or cause racemization. The free acid must be liberated prior to use in sensitive applications.

Desalting Workflow

This protocol uses a biphasic extraction to partition the DCHA into the aqueous phase and the Z-Cha-OH into the organic phase.



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Figure 2: Extraction workflow for liberating the Z-Cha-OH free acid from the DCHA salt.

Quality Control (QC) Methodology

Researchers should perform these tests annually or if improper storage is suspected.

HPLC Purity Analysis

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% to 90% B over 20 minutes.
- Detection: UV at 215 nm (amide bond) and 254 nm (Z-group aromatic).
- Acceptance Criteria: Purity \geq 98.0%; DCHA peak (if visible) should be distinct from the main peak.

Thin Layer Chromatography (TLC)

A quick check for free DCHA.

- Solvent System: Chloroform:Methanol:Acetic Acid (90:8:2).
- Visualization: Ninhydrin stain.
- Interpretation: Z-Cha-OH is Ninhydrin negative (blocked amine). Free DCHA will appear as a distinct spot (amine positive).

References

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